

1,3,5-Trimethylcyclohexane: A Versatile Solvent for Organic Synthesis

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Compound of Interest

Compound Name: **1,3,5-Trimethylcyclohexane**

Cat. No.: **B154302**

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Application Note & Protocol

Cupertino, CA – December 21, 2025 – **1,3,5-Trimethylcyclohexane**, a cycloalkane derivative, is emerging as a versatile and advantageous solvent for a range of organic reactions. Its unique physical and chemical properties, including a moderate boiling point, low polarity, and relatively low toxicity, make it a suitable medium for various synthetic transformations, particularly in polymerization and catalysis. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **1,3,5-trimethylcyclohexane** as a solvent.

Physicochemical Properties

1,3,5-Trimethylcyclohexane is a colorless, flammable liquid with a distinct odor.^{[1][2]} Its properties as a solvent are largely dictated by its non-polar nature and its saturated cyclic structure. A summary of its key physical properties is presented in Table 1.

Table 1: Physicochemical Properties of **1,3,5-Trimethylcyclohexane**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈	[1] [3]
Molecular Weight	126.24 g/mol	[3]
Boiling Point	138-140 °C	[2]
Melting Point	-74 °C	[2]
Density	0.769 g/mL at 25 °C	[2]
Refractive Index	1.424	[2]
Flash Point	23 °C	[2]
CAS Number	1795-27-3	[2]

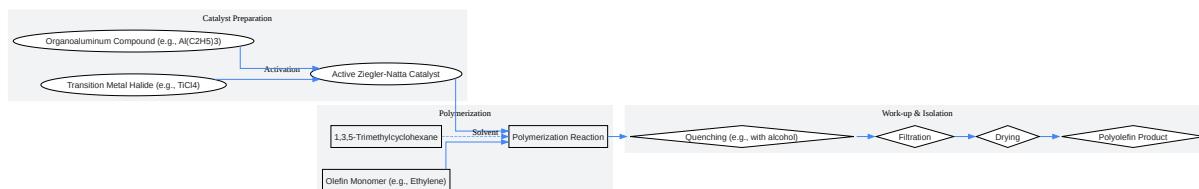
Applications in Organic Synthesis

While detailed, citable examples in a broad range of named organic reactions remain somewhat niche, the primary documented application of **1,3,5-trimethylcyclohexane** as a solvent is in the field of polymerization, particularly with Ziegler-Natta catalysts. Its inertness and ability to dissolve non-polar monomers and catalysts make it a suitable reaction medium.

Ziegler-Natta Polymerization of Olefins

1,3,5-Trimethylcyclohexane can be employed as a solvent in the Ziegler-Natta polymerization of α -olefins, such as ethylene and propylene. The solvent's role is to dissolve the monomer and the catalyst components, facilitating the polymerization process to yield high-density and linear low-density polyolefins.

Logical Workflow for Ziegler-Natta Polymerization



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Caption: General workflow for Ziegler-Natta polymerization using **1,3,5-trimethylcyclohexane** as a solvent.

Experimental Protocols

Due to the limited availability of detailed, peer-reviewed protocols specifically citing **1,3,5-trimethylcyclohexane** as the solvent, the following is a generalized protocol for Ziegler-Natta polymerization of ethylene, adapted from typical procedures for hydrocarbon solvents. Researchers should optimize conditions for their specific catalyst system and equipment.

General Protocol for Ethylene Polymerization using a Ziegler-Natta Catalyst

Materials:

- **1,3,5-Trimethylcyclohexane** (anhydrous, deoxygenated)

- Ethylene (polymerization grade)
- Titanium tetrachloride (TiCl₄)
- Triethylaluminum (Al(C₂H₅)₃)
- Methanol (for quenching)
- Hydrochloric acid (dilute aqueous solution)
- Nitrogen or Argon (high purity)

Equipment:

- Jacketed glass reactor equipped with a mechanical stirrer, temperature probe, gas inlet, and injection port.
- Schlenk line or glovebox for inert atmosphere operations.
- Syringes and cannulas for transfer of air-sensitive reagents.
- Filtration apparatus.
- Vacuum oven for drying.

Procedure:

- Reactor Preparation: The reactor is thoroughly dried and purged with high-purity nitrogen or argon to remove all traces of oxygen and moisture.
- Solvent and Catalyst Charging: Anhydrous, deoxygenated **1,3,5-trimethylcyclohexane** is transferred to the reactor via cannula. The desired amount of the Ziegler-Natta catalyst components (e.g., a solution of triethylaluminum followed by titanium tetrachloride) is carefully added to the solvent under an inert atmosphere. The specific ratio of Al to Ti and the concentration will depend on the desired polymer properties and catalyst activity.
- Polymerization: The reactor is brought to the desired temperature (e.g., 50-80 °C). Ethylene gas is then introduced into the reactor at a constant pressure. The polymerization is allowed

to proceed for the desired amount of time, during which the formation of a polymer slurry is typically observed.

- **Quenching:** After the reaction time has elapsed, the ethylene feed is stopped, and the reaction is quenched by the careful addition of an alcohol, such as methanol. This deactivates the catalyst.
- **Polymer Isolation and Purification:** The polymer slurry is stirred with a dilute solution of hydrochloric acid in water to remove catalyst residues. The solid polymer is then collected by filtration, washed extensively with methanol and water, and dried in a vacuum oven until a constant weight is achieved.

Quantitative Data (Illustrative):

The following table provides illustrative data based on typical Ziegler-Natta polymerizations in hydrocarbon solvents. Actual results will vary based on the specific catalyst system and reaction conditions.

Table 2: Illustrative Data for Ethylene Polymerization

Parameter	Value
Solvent	1,3,5-Trimethylcyclohexane
Monomer	Ethylene
Catalyst	TiCl ₄ / Al(C ₂ H ₅) ₃
Temperature	70 °C
Pressure	5 bar
Reaction Time	2 hours
Polymer Yield	High (typically >90%)
Polymer Properties	High-density polyethylene (HDPE)

Safety and Handling

1,3,5-Trimethylcyclohexane is a flammable liquid and should be handled in a well-ventilated area, away from sources of ignition.^[1] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

1,3,5-Trimethylcyclohexane serves as a viable non-polar solvent for specific organic reactions, most notably in the field of olefin polymerization with Ziegler-Natta catalysts. Its inert nature and suitable physical properties provide a stable medium for these sensitive catalytic processes. While its application in a wider range of organic syntheses is not as extensively documented, its characteristics suggest potential for use in other reactions requiring non-polar, hydrocarbon solvents, positioning it as a subject for further investigation in the development of greener and more efficient synthetic methodologies.

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